

# Application Notes and Protocols for Safe Handling and Disposal of Pentachloroethane

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## Compound of Interest

Compound Name: Pentachloroethane

Cat. No.: B166500

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## Introduction:

**Pentachloroethane** ( $C_2HCl_5$ ) is a colorless, non-flammable liquid with a sweet, chloroform-like odor.<sup>[1][2][3]</sup> It is used as a solvent for oils and greases, in metal cleaning, and as a chemical intermediate.<sup>[3][4]</sup> Due to its toxicity and potential health hazards, stringent safety protocols must be followed when handling and disposing of this chemical in a laboratory setting.<sup>[1][3]</sup> These application notes provide detailed protocols for the safe handling, storage, spill management, and disposal of **pentachloroethane** to ensure the safety of laboratory personnel and minimize environmental impact.

## Quantitative Data

The following tables summarize the key quantitative data for **pentachloroethane**.

Table 1: Physical and Chemical Properties

Property	Value	References
Molecular Formula	C <sub>2</sub> HCl <sub>5</sub>	[3][5][6]
Molecular Weight	202.3 g/mol	[1][2][3]
Appearance	Colorless liquid	[1][3][5]
Odor	Sweetish, chloroform-like	[1][3][7]
Boiling Point	161-162 °C (322-324 °F)	[2][3][5][6]
Melting Point	-29 °C (-20 °F)	[2][5][6]
Density	1.67-1.68 g/mL at 20-25 °C	[2][3][5][6]
Vapor Pressure	3.4 mmHg at 20 °C (68 °F)	[2]
Water Solubility	< 0.1 mg/mL (insoluble)	[2][3][5]
Vapor Density (Air=1)	7.0 - 7.2	[2][6]

Table 2: Toxicity and Exposure Limits

Parameter	Value	References
Acute Oral Toxicity (LD50, rat)	920 mg/kg bw	
Acute Inhalation Toxicity (LC50, rat)	>35,000 mg/m <sup>3</sup>	
Protective Action Criteria (PACs)	PAC-1: 130 mg/m <sup>3</sup> PAC-2: 730 mg/m <sup>3</sup> PAC-3: 1200 mg/m <sup>3</sup>	[2]
Health Hazards	Suspected of causing cancer, Causes damage to organs through prolonged or repeated exposure, Toxic to aquatic life with long-lasting effects.	[8]
Target Organs	Eyes, skin, respiratory system, central nervous system, liver, kidneys.	[9]
Signs and Symptoms of Exposure	Irritation of eyes, skin, and respiratory tract; headache, nausea, dizziness, central nervous system depression.	[1]

## Experimental Protocols

### 2.1. Safe Handling and Storage Protocol

Objective: To outline the procedures for safely handling and storing **pentachloroethane** to minimize exposure and prevent accidents.

Materials:

- **Pentachloroethane**
- Appropriate chemical-resistant gloves (e.g., Viton, laminate)
- Safety goggles or face shield

- Lab coat
- Ventilated chemical fume hood
- Secondary containment trays
- Tightly sealed, properly labeled containers

Procedure:

- Training: All personnel must be trained on the hazards of **pentachloroethane** and the proper handling and emergency procedures before working with the substance.[\[10\]](#)
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat, when handling **pentachloroethane**.[\[1\]](#)[\[11\]](#)
- Ventilation: Conduct all work with **pentachloroethane** in a well-ventilated chemical fume hood to minimize inhalation exposure.[\[6\]](#)[\[10\]](#)
- Handling:
  - Avoid direct contact with skin and eyes.[\[1\]](#)[\[10\]](#)
  - Avoid inhaling vapors.[\[6\]](#)
  - Use the smallest quantity of the chemical necessary for the experiment.
  - Transport chemicals in secondary containers.
- Storage:
  - Store **pentachloroethane** in a cool, dry, well-ventilated area, away from direct sunlight and heat sources.[\[6\]](#)[\[11\]](#)
  - Keep containers tightly closed when not in use.[\[6\]](#)[\[8\]](#)
  - Store in a locked cabinet to restrict access.[\[8\]](#)[\[12\]](#)

- Segregate from incompatible materials such as strong bases, powdered metals (e.g., sodium, potassium), and strong oxidizing agents.[6][10]
- Use secondary containment to capture any potential leaks.

## 2.2. Spill Cleanup Protocol

Objective: To provide a step-by-step procedure for safely cleaning up a minor spill of **pentachloroethane**. For major spills, evacuate the area and contact emergency personnel.

Materials:

- Chemical spill kit containing:
  - Inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads)
  - Chemical-resistant gloves
  - Safety goggles or face shield
  - Respirator with appropriate cartridges for organic vapors
  - Plastic bags or sealable containers for waste disposal
  - "Caution" or "Hazard" signs

Procedure:

- Evacuate and Alert: Immediately alert others in the vicinity of the spill. Evacuate non-essential personnel from the area.[10][13]
- Assess the Spill: Determine the extent of the spill. This protocol is for minor spills (typically less than 1 liter) that can be safely managed by trained laboratory personnel. For larger spills, evacuate and call for emergency response.[14][15]
- Ventilation: Ensure the area is well-ventilated. If the spill is not in a fume hood, open windows if it is safe to do so, and close doors to the affected area.[10][16]

- Personal Protective Equipment (PPE): Don the appropriate PPE, including a respirator, chemical-resistant gloves, and safety goggles.[6][16]
- Containment: Confine the spill by creating a dike around the spill with absorbent material.[13][16]
- Absorption: Gently cover the spill with an inert absorbent material, starting from the outside and working inwards.[6][10]
- Collection: Once the **pentachloroethane** is fully absorbed, carefully scoop the material into a designated, labeled, and sealable waste container.[10][17]
- Decontamination: Clean the spill area with soap and water.[15] All cleaning materials must also be disposed of as hazardous waste.
- Disposal: Seal the waste container and label it as "Hazardous Waste: **Pentachloroethane**." Dispose of the waste according to institutional and local regulations.[10][17]
- Reporting: Report the incident to the laboratory supervisor or safety officer.

### 2.3. Disposal Protocol

Objective: To outline the proper procedures for the disposal of waste **pentachloroethane** and contaminated materials.

Materials:

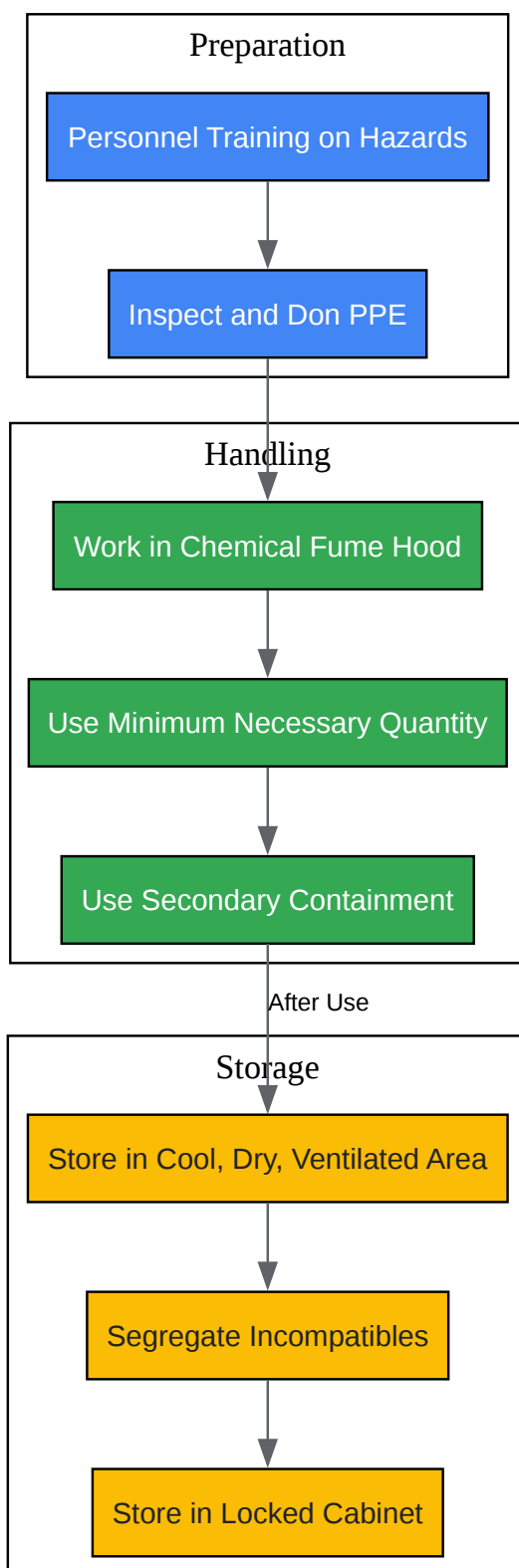
- Designated hazardous waste container (properly labeled)
- Waste disposal tags or labels
- Personal Protective Equipment (as per section 2.1)

Procedure:

- Waste Identification: **Pentachloroethane** is classified as a hazardous waste. The EPA hazardous waste number for **pentachloroethane** is U184.[2][3][18][19]

- Waste Segregation:
  - Collect waste **pentachloroethane** in a dedicated, properly labeled, and sealed container.
  - Do not mix **pentachloroethane** waste with other chemical waste streams unless specifically instructed to do so by your institution's environmental health and safety (EHS) office. Halogenated solvents should be collected separately from non-halogenated solvents.[\[20\]](#)
- Container Management:
  - Use containers that are compatible with **pentachloroethane** and are in good condition.
  - Keep waste containers securely closed except when adding waste.
  - Label the container clearly with "Hazardous Waste," the name "**Pentachloroethane**," and the associated hazards.
  - Do not fill containers beyond 90% capacity to allow for expansion.
- Disposal Request:
  - Store the waste container in a designated satellite accumulation area.
  - Arrange for pickup and disposal through your institution's EHS office or a licensed hazardous waste disposal contractor.[\[20\]](#)
- Empty Containers: Empty containers that held **pentachloroethane** must also be disposed of as hazardous waste unless they have been triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.

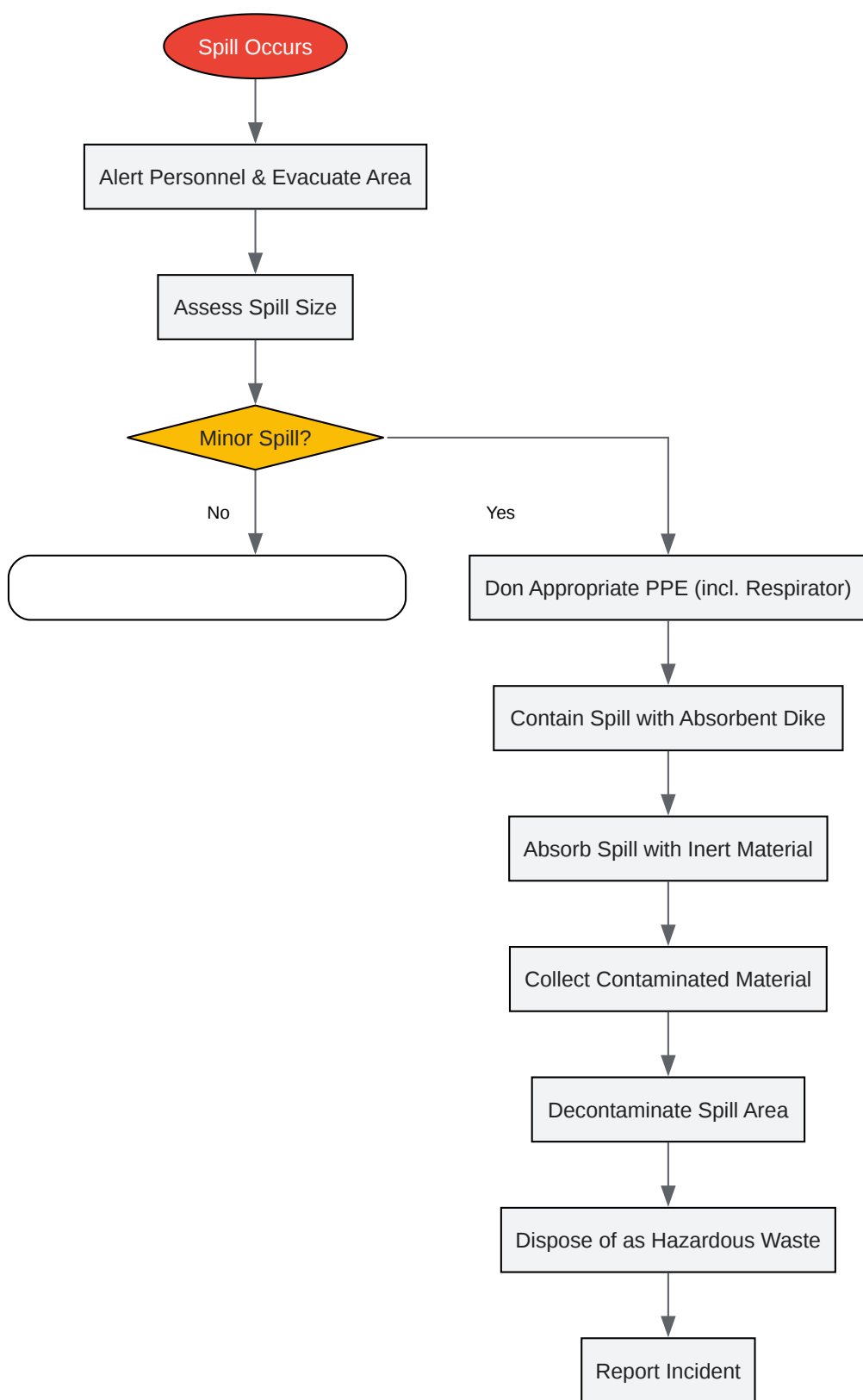
## Mandatory Visualizations



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Caption: Workflow for the safe handling and storage of **pentachloroethane**.





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Caption: Logical workflow for responding to a **pentachloroethane** spill.



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Caption: Protocol for the proper disposal of **pentachloroethane** waste.

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- To cite this document: BenchChem. [Application Notes and Protocols for Safe Handling and Disposal of Pentachloroethane]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b166500#safe-handling-and-disposal-protocols-for-pentachloroethane-in-a-lab-setting>]

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